

An In-depth Technical Guide to the Chemical Properties of Benzyl-PEG2-acid

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Compound of Interest

Compound Name: **Benzyl-PEG2-acid**

Cat. No.: **B2965496**

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Introduction

Benzyl-PEG2-acid, systematically named 3-(2-(benzyloxy)ethoxy)propanoic acid, is a bifunctional crosslinking reagent of significant interest in the fields of bioconjugation, drug delivery, and proteomics. As a member of the polyethylene glycol (PEG) family of linkers, it offers a combination of desirable properties, including a terminal carboxylic acid for conjugation to amine-containing molecules and a benzyl-protected hydroxyl group. The short, discrete PEG chain ($n=2$) imparts hydrophilicity, which can enhance the solubility and reduce the immunogenicity of conjugated biomolecules.^{[1][2]} This guide provides a comprehensive overview of the chemical properties, experimental protocols, and analytical methods related to **Benzyl-PEG2-acid**, intended to support its effective application in research and development.

Core Chemical Properties

The fundamental chemical and physical properties of **Benzyl-PEG2-acid** are summarized in the table below, providing a quick reference for experimental design.

Property	Value	Reference
CAS Number	91555-65-6	[3]
Molecular Formula	C ₁₂ H ₁₆ O ₄	[3]
Molecular Weight	224.25 g/mol	[3]
Appearance	Colorless to light yellow liquid	[4]
Density	1.136 g/cm ³	[4]
Purity	Typically ≥95%	[5]
Predicted pKa	~4.30 - 4.87	[6]

Solubility Profile

The solubility of **Benzyl-PEG2-acid** is a critical parameter for its application in both organic synthesis and aqueous bioconjugation reactions. While it is a liquid in its pure form, understanding its behavior in various solvents is essential for effective use.

Solvent	Solubility	Notes	Reference
Dimethyl Sulfoxide (DMSO)	10 mM	Readily soluble.	[3]
Dimethylformamide (DMF)	Soluble	Commonly used for stock solutions.	[7]
Dichloromethane (DCM)	Soluble	Suitable for organic reactions.	[7]
Water	Soluble	The PEG chain imparts water solubility. Quantitative data is not readily available.	[1][7]
Phosphate-Buffered Saline (PBS)	Expected to be soluble	Ideal for bioconjugation reactions.	

Reactivity and Stability

Benzyl-PEG2-acid possesses two key functional groups that dictate its reactivity: a terminal carboxylic acid and a benzyl ether.

- **Carboxylic Acid:** The carboxylic acid moiety is the primary site for conjugation. It readily reacts with primary amines in the presence of carbodiimide coupling agents, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), to form stable amide bonds. The efficiency of this reaction is enhanced by the addition of N-hydroxysuccinimide (NHS) or its water-soluble analog, Sulfo-NHS.^[2]
- **Benzyl Ether:** The benzyl group serves as a stable protecting group for the terminal hydroxyl. It is generally robust to a wide range of reaction conditions. However, it can be cleaved by hydrogenolysis (e.g., using H₂ gas with a palladium catalyst) to reveal a free hydroxyl group for further functionalization if desired.^[5]

For optimal stability, **Benzyl-PEG2-acid** should be stored at -20°C for long-term use.^[3]

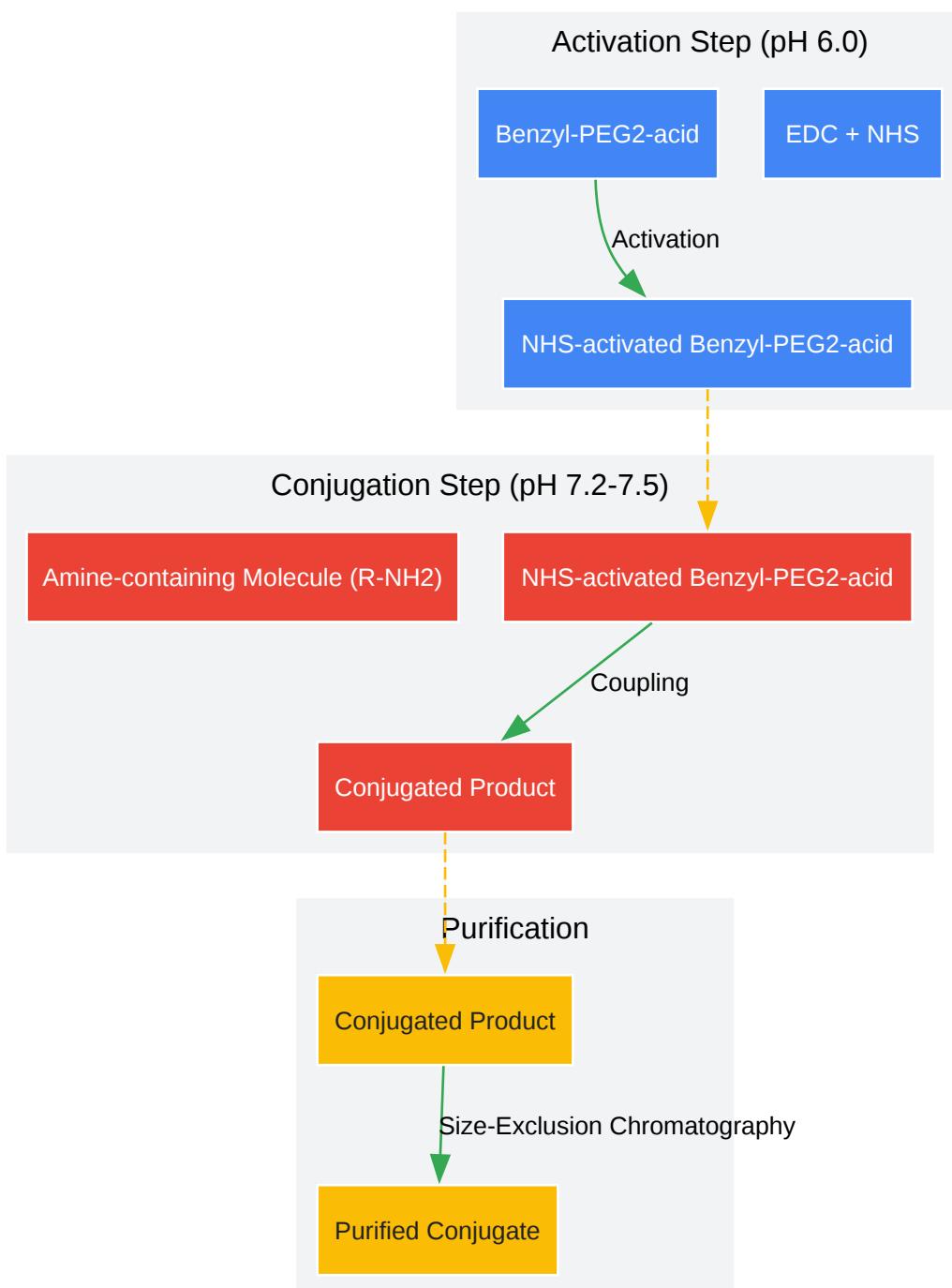
Experimental Protocols

Synthesis of Benzyl-PEG2-acid

While a detailed, peer-reviewed synthesis protocol specifically for 3-(2-(benzyloxy)ethoxy)propanoic acid is not readily available in the public domain, a general synthetic approach can be outlined based on established organic chemistry principles. One plausible route involves the Williamson ether synthesis followed by oxidation.

Workflow for the Synthesis of **Benzyl-PEG2-acid**





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